

Thermodynamic Properties of 2-Ethylstyrene: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethylstyrene
CAS No.: 28106-30-1
Cat. No.: B3423024

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermodynamic properties of **2-Ethylstyrene**. Due to the limited availability of direct experimental data for this specific isomer, this report leverages established theoretical and estimation methods to provide a robust dataset. This guide also outlines the standard experimental protocols that would be employed to measure these properties, offering a complete picture for researchers in the field.

Physical and Thermodynamic Properties

The following tables summarize the known and estimated thermodynamic properties of **2-Ethylstyrene**. Experimental values for basic physical properties are included for reference. The core thermodynamic data has been estimated using the Joback group contribution method, a well-established technique for approximating the properties of organic compounds.

Table 1: Basic Physical Properties of **2-Ethylstyrene**

Property	Value	Unit	Source
Molecular Formula	C ₁₀ H ₁₂	-	-
Molecular Weight	132.21	g/mol	-
Boiling Point	187	°C	[1]
Melting Point	-76	°C	[1]
Density	0.912	g/mL	[1]
Refractive Index	1.542	-	[1]

Table 2: Estimated Thermodynamic Properties of **2-Ethylstyrene** (Joback Method)

Property	Estimated Value	Unit
Enthalpy of Formation (Ideal Gas, 298.15 K)	95.34	kJ/mol
Gibbs Energy of Formation (Ideal Gas, 298.15 K)	220.37	kJ/mol
Enthalpy of Vaporization (at Normal Boiling Point)	43.12	kJ/mol
Heat Capacity (Ideal Gas, C _p) at 298.15 K	205.47	J/(mol·K)
Heat Capacity (Ideal Gas, C _p) at 500 K	305.82	J/(mol·K)
Heat Capacity (Ideal Gas, C _p) at 800 K	409.77	J/(mol·K)
Heat Capacity (Ideal Gas, C _p) at 1000 K	462.67	J/(mol·K)

Disclaimer: The thermodynamic data in Table 2 are estimates derived from the Joback group contribution method and have not been experimentally verified. These values should be used with an understanding of their theoretical nature.

Experimental Protocols

The determination of the thermodynamic properties of a compound like **2-Ethylstyrene** involves a suite of well-established experimental techniques. The following protocols are standard methodologies that would be applied.

Vapor Pressure and Enthalpy of Vaporization

The vapor pressure of **2-Ethylstyrene** would be measured as a function of temperature to determine its volatility and to calculate the enthalpy of vaporization.

Methodology: Ebulliometry (Boiling Point Method)

- Apparatus: An ebulliometer, a device that accurately measures the boiling point of a liquid at a controlled pressure, would be used.
- Procedure:
 - A sample of purified **2-Ethylstyrene** is placed in the ebulliometer.
 - The system pressure is controlled using a vacuum pump and a manostat.
 - The sample is heated until it boils, and the temperature of the vapor-liquid equilibrium is precisely measured.
 - This procedure is repeated at various pressures.
- Data Analysis: The vapor pressure data is typically fitted to the Antoine equation: $\log_{10}(P) = A - (B / (T + C))$ where P is the vapor pressure, T is the temperature, and A, B, and C are constants. The enthalpy of vaporization (ΔH_{vap}) can then be calculated using the Clausius-Clapeyron equation.

Heat Capacity

The heat capacity of **2-Ethylstyrene** in its liquid phase would be determined using calorimetry.

Methodology: Differential Scanning Calorimetry (DSC)

- Apparatus: A differential scanning calorimeter, which measures the difference in heat flow between a sample and a reference as a function of temperature.
- Procedure:
 - A known mass of **2-Ethylstyrene** is hermetically sealed in a sample pan. An empty pan is used as a reference.
 - The sample and reference are subjected to a controlled temperature program (e.g., a linear heating rate).
 - The DSC instrument records the differential heat flow required to maintain the sample and reference at the same temperature.
- Data Analysis: The heat capacity at constant pressure (C_p) is calculated from the differential heat flow, the heating rate, and the sample mass.

Enthalpy of Formation

The standard enthalpy of formation (ΔH_f°) of **2-Ethylstyrene** would be determined indirectly through the measurement of its enthalpy of combustion.

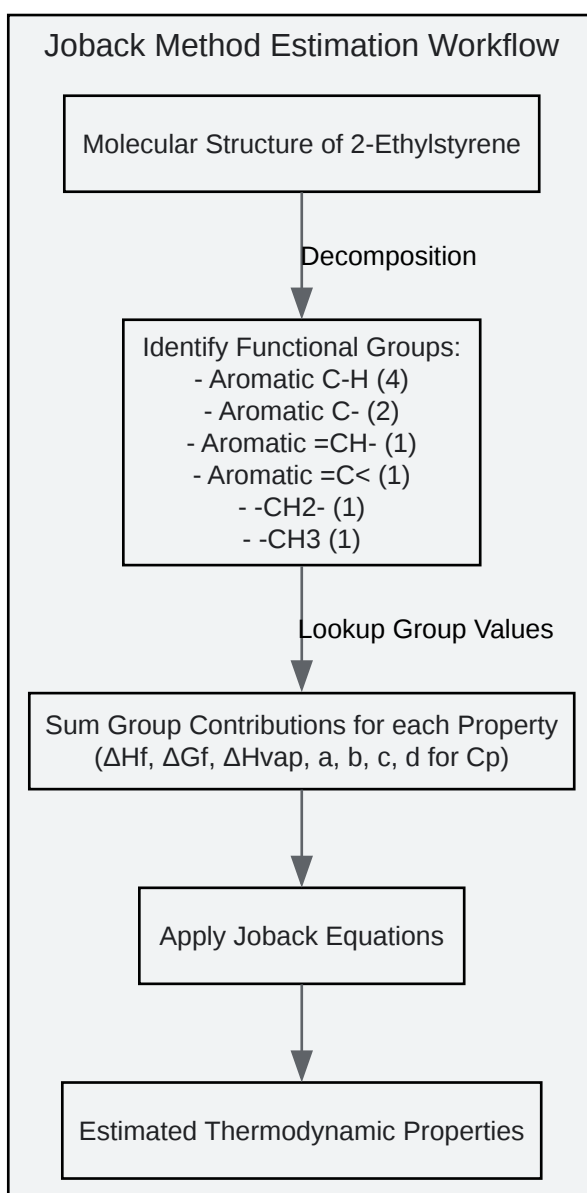
Methodology: Bomb Calorimetry

- Apparatus: A constant-volume bomb calorimeter.
- Procedure:
 - A precisely weighed sample of **2-Ethylstyrene** is placed in a crucible inside a high-pressure stainless steel "bomb."
 - The bomb is sealed and pressurized with pure oxygen.
 - The bomb is placed in a well-insulated water bath of known volume.
 - The sample is ignited, and the complete combustion reaction occurs.
 - The temperature change of the water bath is measured with high precision.

- Data Analysis:
 - The heat of combustion at constant volume (ΔU_{comb}) is calculated from the temperature rise and the heat capacity of the calorimeter system (determined by calibrating with a standard substance like benzoic acid).
 - The enthalpy of combustion at constant pressure (ΔH_{comb}) is then calculated from ΔU_{comb} .
 - Finally, the standard enthalpy of formation is calculated using Hess's Law, from the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).^{[2][3]}

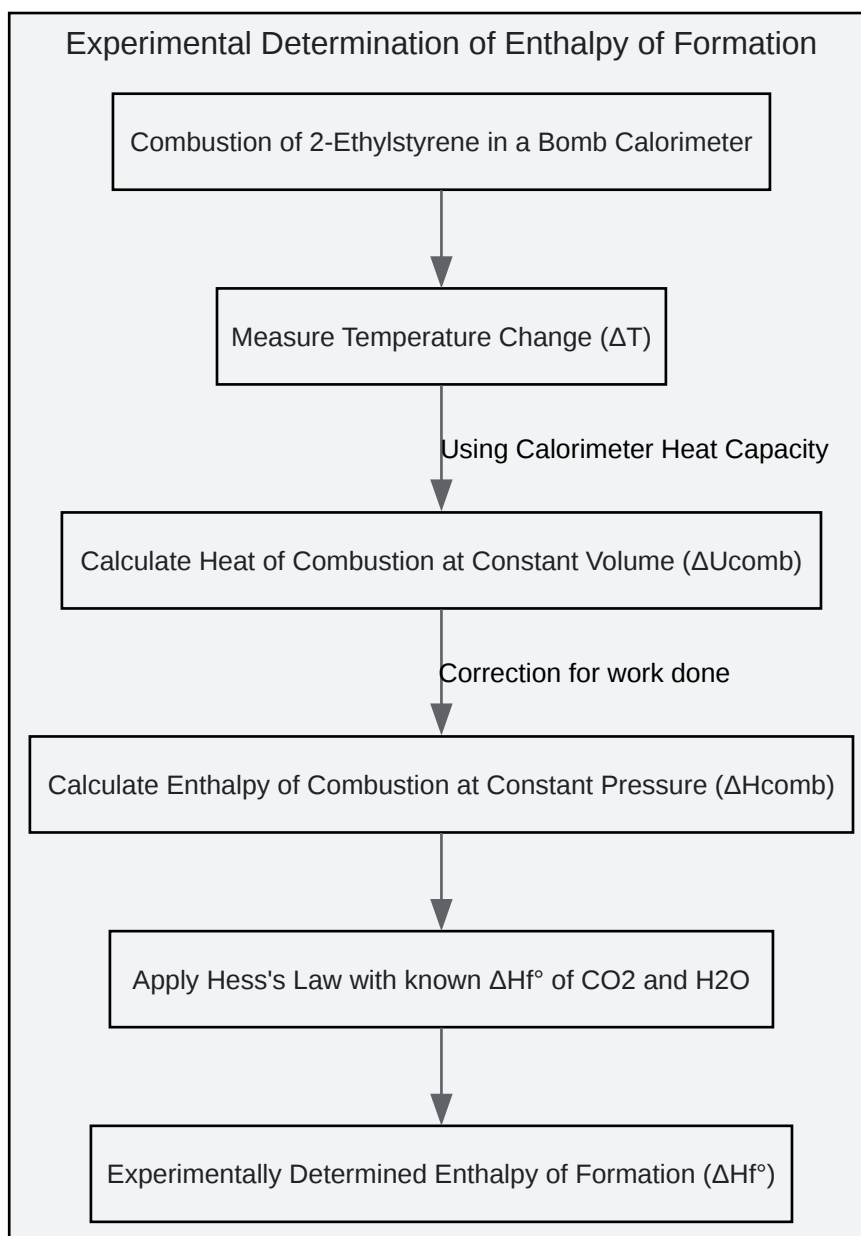
Visualizations

The following diagrams illustrate the logical workflow for the estimation and experimental determination of the thermodynamic properties of **2-Ethylstyrene**.



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Caption: Workflow for estimating thermodynamic properties using the Joback method.



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Caption: Experimental workflow for determining the enthalpy of formation.

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